

"N-(4-Chloro-2-methylphenyl)acetamide" spectroscopic analysis (NMR, IR, Mass Spec)

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Compound of Interest

Compound Name: *N-(4-Chloro-2-methylphenyl)acetamide*

CAS No.: 5202-86-8

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An In-Depth Technical Guide to the Spectroscopic Analysis of **N-(4-Chloro-2-methylphenyl)acetamide**

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive analysis of the spectroscopic characteristics of **N-(4-Chloro-2-methylphenyl)acetamide**, a substituted aromatic amide. Designed for researchers and drug development professionals, this document delves into the theoretical principles and practical application of Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) for the unequivocal structural elucidation and characterization of this compound. The narrative emphasizes the causal relationships between molecular structure and spectral output, providing field-proven insights into spectral interpretation, experimental design, and data validation.

Introduction and Molecular Overview

N-(4-Chloro-2-methylphenyl)acetamide belongs to the acetanilide class of organic compounds. Its structure is characterized by an acetamide group linked to a 2,4-disubstituted aniline ring. The precise arrangement of the chloro and methyl substituents on the phenyl ring creates a distinct electronic and steric environment, which gives rise to a unique spectroscopic fingerprint. Accurate characterization using orthogonal analytical techniques is paramount for confirming identity, purity, and stability in research and development settings. This guide will systematically deconstruct the expected spectral data from NMR, IR, and MS, providing a robust framework for analysis.

Molecular Structure

The key to interpreting the spectra of **N-(4-Chloro-2-methylphenyl)acetamide** lies in understanding its constituent parts:

- **Aromatic Ring:** A 1,2,4-trisubstituted benzene ring containing three distinct aromatic protons.
- **Substituents:** A chlorine atom at position 4 (para to the acetamide group) and a methyl group at position 2 (ortho to the acetamide group).
- **Acetamide Group:** An N-H proton, a carbonyl group (C=O), and a terminal methyl group.

Caption: Molecular structure of **N-(4-Chloro-2-methylphenyl)acetamide**.

¹H NMR Spectroscopic Analysis

Proton NMR (¹H NMR) provides detailed information about the number of distinct proton environments, their electronic surroundings, and the connectivity between neighboring protons.

Expertise & Causality: Predicting the ¹H NMR Spectrum

The predicted ¹H NMR spectrum is based on established principles of substituent effects on aromatic systems. The electron-donating methyl group (CH₃) shields ortho and para protons, causing them to resonate at a lower chemical shift (upfield). Conversely, the electron-withdrawing chlorine atom and acetamide group deshield protons, shifting them downfield.

- **Aromatic Protons (δ 7.0-8.0 ppm):** The 1,2,4-substitution pattern will result in three distinct signals for the aromatic protons.

- H-6: This proton is ortho to the activating N-H group and meta to the deactivating Cl group. It is expected to be the most upfield of the aromatic protons. It will appear as a doublet, split by H-5.
- H-5: This proton is ortho to the Cl group and meta to the N-H group. It will appear as a doublet of doublets, split by H-6 and H-3.
- H-3: This proton is ortho to both the methyl and chloro groups. It will be the most downfield aromatic proton and will appear as a small doublet, split by H-5.
- Amide Proton (N-H, δ 7.5-8.5 ppm): This proton will appear as a broad singlet. Its chemical shift can be highly variable depending on the solvent, concentration, and temperature due to hydrogen bonding.
- Aryl Methyl Protons (Ar-CH₃, δ ~2.2 ppm): The methyl group attached to the aromatic ring will appear as a sharp singlet, integrating to three protons.
- Acetyl Methyl Protons (CO-CH₃, δ ~2.1 ppm): The methyl group of the acetamide moiety will also appear as a sharp singlet, integrating to three protons.

Predicted ¹H NMR Data

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)
N-H	8.0	Broad Singlet	1H	-
H-3	7.4	d	1H	~2 Hz
H-5	7.2	dd	1H	~8 Hz, ~2 Hz
H-6	7.9	d	1H	~8 Hz
Ar-CH ₃	2.2	Singlet	3H	-
CO-CH ₃	2.1	Singlet	3H	-

Experimental Protocol: ¹H NMR Sample Preparation

- Sample Weighing: Accurately weigh 5-10 mg of **N-(4-Chloro-2-methylphenyl)acetamide**.

- **Solvent Addition:** Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in a clean, dry NMR tube. The choice of solvent is critical; DMSO-d_6 is often preferred for amides as it ensures the N-H proton is clearly visible.
- **Internal Standard:** Add a small amount of an internal standard, such as tetramethylsilane (TMS), if not already present in the solvent.
- **Homogenization:** Gently vortex or shake the tube until the sample is fully dissolved.
- **Acquisition:** Place the NMR tube in the spectrometer and acquire the spectrum using standard instrument parameters. A typical acquisition involves 8-16 scans.

^{13}C NMR Spectroscopic Analysis

Carbon-13 NMR spectroscopy provides information on the number of unique carbon atoms in a molecule and their chemical environment.

Expertise & Causality: Predicting the ^{13}C NMR Spectrum

The chemical shifts in ^{13}C NMR are highly sensitive to the electronic environment.

- **Carbonyl Carbon (C=O , $\delta \sim 169$ ppm):** The amide carbonyl carbon is significantly deshielded and appears far downfield.
- **Aromatic Carbons (δ 120-140 ppm):** Six distinct signals are expected for the six aromatic carbons due to the lack of symmetry. The carbon attached to the nitrogen (C-1) and the carbon attached to the chlorine (C-4) will be significantly influenced by these heteroatoms. The chemical shifts of C-2 (bearing the methyl group) and other carbons can be predicted using incremental substituent effect rules^[1].
- **Methyl Carbons (δ 18-25 ppm):** The two methyl carbons (aryl- CH_3 and acetyl- CH_3) will appear in the upfield aliphatic region. The aryl- CH_3 is typically found around 18-20 ppm, while the acetyl- CH_3 appears slightly further downfield, around 24 ppm.

Predicted ^{13}C NMR Data

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C=O	169
C-1 (C-N)	137
C-2 (C-CH ₃)	134
C-3	130
C-4 (C-Cl)	129
C-5	127
C-6	125
CO-CH ₃	24
Ar-CH ₃	18

Infrared (IR) Spectroscopic Analysis

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation at specific vibrational frequencies.

Expertise & Causality: Interpreting the IR Spectrum

The IR spectrum of **N-(4-Chloro-2-methylphenyl)acetamide** will be dominated by absorptions corresponding to its key functional groups.

- **N-H Stretch ($3250\text{--}3300\text{ cm}^{-1}$):** A sharp, prominent peak in this region is characteristic of the N-H bond in a secondary amide.
- **Aromatic C-H Stretch ($>3000\text{ cm}^{-1}$):** A series of weaker absorptions just above 3000 cm^{-1} indicates the C-H stretching of the aromatic ring.
- **Aliphatic C-H Stretch ($<3000\text{ cm}^{-1}$):** Absorptions just below 3000 cm^{-1} are due to the C-H stretching of the two methyl groups.
- **Amide I Band (C=O Stretch, $\sim 1670\text{ cm}^{-1}$):** A very strong, sharp absorption is expected for the carbonyl stretching vibration. This is one of the most characteristic peaks in the spectrum.

- Amide II Band (N-H Bend, $\sim 1550\text{ cm}^{-1}$): A strong band resulting from a combination of N-H bending and C-N stretching.
- Aromatic C=C Bends ($1450\text{-}1600\text{ cm}^{-1}$): A series of peaks in this region corresponds to the stretching vibrations within the benzene ring.
- C-Cl Stretch ($700\text{-}800\text{ cm}^{-1}$): A moderate to strong absorption in the fingerprint region indicates the presence of the carbon-chlorine bond.

Predicted IR Absorption Bands

Vibrational Mode	Functional Group	Predicted Frequency (cm^{-1})	Intensity
N-H Stretch	Secondary Amide	3280	Strong, Sharp
C-H Stretch	Aromatic	3050	Medium
C-H Stretch	Aliphatic (CH_3)	2950	Medium
C=O Stretch (Amide I)	Amide Carbonyl	1670	Very Strong
N-H Bend (Amide II)	Amide	1550	Strong
C=C Stretch	Aromatic	1600, 1480	Medium-Strong
C-Cl Stretch	Aryl Halide	750	Strong

Experimental Protocol: Attenuated Total Reflectance (ATR)-IR

- Instrument Preparation: Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- Background Scan: Record a background spectrum of the empty ATR stage. This is crucial to subtract atmospheric (CO_2 , H_2O) and instrument-related absorptions.
- Sample Application: Place a small amount of the solid **N-(4-Chloro-2-methylphenyl)acetamide** sample directly onto the ATR crystal.

- **Pressure Application:** Use the instrument's pressure arm to press the sample firmly and evenly against the crystal, ensuring good contact.
- **Spectrum Acquisition:** Collect the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio. The resulting spectrum will be automatically ratioed against the background.

Mass Spectrometric (MS) Analysis

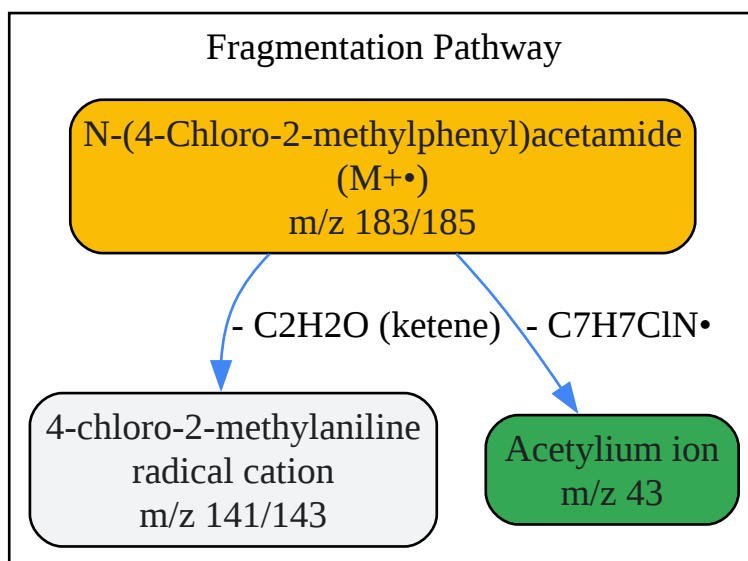
Mass spectrometry provides information about the molecular weight and elemental composition of a molecule, as well as structural details derived from its fragmentation pattern upon ionization.

Expertise & Causality: Predicting the Mass Spectrum (Electron Ionization)

Under electron ionization (EI), the molecule is bombarded with high-energy electrons, leading to the formation of a radical cation (the molecular ion, $M^{+\cdot}$) and subsequent fragmentation.

- **Molecular Ion ($M^{+\cdot}$):** The molecular weight of **N-(4-Chloro-2-methylphenyl)acetamide** ($C_9H_{10}ClNO$) is 183.64 g/mol. The key feature will be the isotopic pattern of the molecular ion peak due to the natural abundance of chlorine isotopes, ^{35}Cl (75.8%) and ^{37}Cl (24.2%). This results in two peaks:
 - $M^{+\cdot}$ peak at m/z 183 (corresponding to the ^{35}Cl isotope).
 - $[M+2]^{+\cdot}$ peak at m/z 185 (corresponding to the ^{37}Cl isotope) with an intensity approximately one-third that of the m/z 183 peak. This 3:1 ratio is a definitive indicator of a single chlorine atom.
- **Key Fragmentation Pathways:**
 - **Alpha-Cleavage:** The most favorable fragmentation is the cleavage of the C-C bond alpha to the carbonyl group, leading to the loss of a ketene radical ($\bullet CH_2=C=O$) and formation of the 4-chloro-2-methylaniline radical cation at m/z 141/143.

- Acylium Ion Formation: Cleavage of the N-C(aryl) bond can lead to the formation of the acetylium ion (CH_3CO^+) at m/z 43, which is often a very abundant peak for N-acetyl compounds.



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Caption: Predicted EI-MS fragmentation of **N-(4-Chloro-2-methylphenyl)acetamide**.

Predicted Mass Spectrum Data

m/z	Relative Intensity	Ion Identity
185	Moderate	$[\text{M}+2]^+$ Molecular ion with ^{37}Cl
183	Strong	$[\text{M}]^+$ Molecular ion with ^{35}Cl
143	Moderate	$[\text{M} - \text{C}_2\text{H}_2\text{O}]^+$ with ^{37}Cl
141	Strong	$[\text{M} - \text{C}_2\text{H}_2\text{O}]^+$ with ^{35}Cl
43	Very Strong	$[\text{CH}_3\text{CO}]^+$ (Base Peak)

Conclusion

The structural confirmation of **N-(4-Chloro-2-methylphenyl)acetamide** is robustly achieved through the synergistic application of NMR, IR, and Mass Spectrometry. ^1H and ^{13}C NMR define

the precise carbon-hydrogen framework and substituent positions. IR spectroscopy confirms the presence of key amide and aryl-halide functional groups through their characteristic vibrational frequencies. Finally, Mass Spectrometry verifies the molecular weight and elemental formula (via the distinct chlorine isotopic pattern) and provides further structural confirmation through predictable fragmentation pathways. The combination of these techniques provides an unambiguous and self-validating dataset essential for quality control and regulatory compliance in scientific research and development.

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